

Technical Support Center: MP470 Hydrochloride (Amuvatinib)

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Compound of Interest

Compound Name: MP470 hydrochloride

Cat. No.: B10800936

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Degradation Products, Impurities & Analytical Troubleshooting[1]

Compound Overview:

- Code Name: MP470 (Amuvatinib)[1][2][3]
- Chemical Name: N-(1,3-benzodioxol-5-ylmethyl)-4-(benzofuro[3,2-d]pyrimidin-4-yl)piperazine-1-carbothioamide hydrochloride.[1]
- Class: Multi-targeted Tyrosine Kinase Inhibitor (c-Kit, PDGFR, Flt3).[1][3]
- Critical Liability: The carbothioamide (thiourea) linkage is the primary site of chemical instability, susceptible to oxidative desulfurization and hydrolysis.

Part 1: Degradation Pathways & Impurity Identification[1]

Q1: What are the primary degradation products of MP470 HCl observed under stress conditions?

A: The degradation profile of MP470 is dominated by the reactivity of its thioamide moiety and the piperazine ring.

Impurity Type	Common Name	Chemical Description	Mechanism of Formation
Degradant A	MP470-Urea (Oxo-Amuvatinib)	N-(1,3-benzodioxol-5-ylmethyl)-4-(benzofuro[3,2-d]pyrimidin-4-yl)piperazine-1-carboxamide	Oxidative Desulfurization: The sulfur atom in the thioamide is replaced by oxygen. ^[1] This is the most significant degradant, often formed under light exposure, oxidative stress (peroxides), or prolonged storage in solution.
Degradant B	Des-thioamide Amine	4-(benzofuro[3,2-d]pyrimidin-4-yl)piperazine	Hydrolysis: Acidic or basic hydrolysis cleaves the thioamide bond, releasing the piperazine core. ^[1]
Degradant C	MP470 N-Oxide	N-oxide on the piperazine nitrogen (distal to pyrimidine)	Oxidation: Reaction with peroxides or high oxygen environments. ^[1]
Degradant D	Benzofuro-ol	Benzofuro[3,2-d]pyrimidin-4-ol	Hydrolysis: Harsh acidic/basic conditions can hydrolyze the C-N bond between the pyrimidine ring and the piperazine, though this is kinetically slower than thioamide hydrolysis. ^[1]

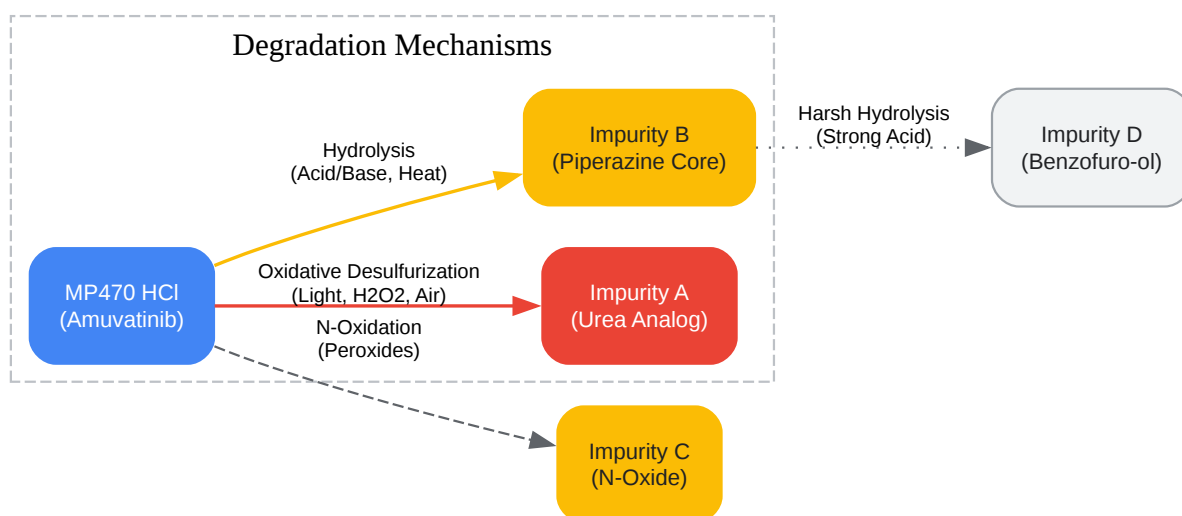
Q2: How do I distinguish between the Process Impurities and Degradants?

A: Process impurities are derived from unreacted starting materials or side reactions during synthesis.

- Process Impurity: 4-Chlorobenzofuro[3,2-d]pyrimidine (Starting material).[1] Detected by its distinct isotopic pattern (Cl isotope) in LC-MS.[1]
- Process Impurity: Benzodioxole methylamine (Reagent).[1] Elutes early in reverse-phase HPLC due to high polarity.[1]
- Differentiation Strategy: Perform a Spike-and-Recovery study. Spike fresh MP470 with suspected starting materials.[1] If the unknown peak does not co-elute with starting materials and increases over time in stability samples (40°C/75% RH), it is a degradant.

Part 2: Visualizing the Degradation Network

The following diagram illustrates the causal relationships between environmental stress factors and the formation of specific MP470 impurities.



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Figure 1: Primary degradation pathways of MP470 HCl showing the critical conversion of the thioamide to urea (Impurity A) and hydrolysis to the amine core (Impurity B).

Part 3: Analytical Troubleshooting (HPLC & LC-MS)

Q3: I am observing peak tailing for MP470. How can I fix this?

A: MP470 contains a basic piperazine nitrogen and a pyrimidine ring, which can interact with residual silanols on silica-based columns, causing tailing.^[1]

- Root Cause: Secondary silanol interactions.^[1]
- Solution 1 (Mobile Phase): Ensure your aqueous mobile phase contains an ion-pairing agent or sufficient buffer strength.^[1] 0.1% Trifluoroacetic acid (TFA) is superior to Formic Acid for peak shape, as the trifluoroacetate anion pairs with the protonated base.
- Solution 2 (Column Selection): Switch to a Charged Surface Hybrid (CSH) C18 column or a column with "high pH stability" technology (e.g., XBridge, Gemini NX). These columns are end-capped to minimize silanol activity.^[1]

Q4: The "Urea" impurity (Impurity A) is co-eluting with MP470. How do I improve resolution?

A: The Urea analog differs from MP470 only by the substitution of Sulfur (S) with Oxygen (O). This results in a very small change in hydrophobicity.^[1]

- Selectivity Tuning: The Urea analog is slightly more polar than the Thioamide parent.
- Protocol Adjustment:
 - Lower the organic modifier slope: Use a shallower gradient (e.g., 0.5% B/min instead of 1% B/min).
 - Change Organic Modifier: If using Acetonitrile (ACN), switch to Methanol (MeOH).^[1] The protic nature of methanol can offer different selectivity for the hydrogen-bonding differences between the C=S and C=O groups.
 - Temperature: Lowering the column temperature (e.g., to 25°C from 40°C) often improves the separation of structurally similar analogs.

Q5: Why is my mass balance low during forced degradation studies?

A: Low mass balance often indicates the formation of non-chromatographable species or precipitation.

- **Precipitation:** MP470 free base has low solubility in water.^[1] If you neutralize the HCl salt during a base degradation study (e.g., adding NaOH), the drug may precipitate out of solution before it degrades. Action: Ensure a high percentage of organic co-solvent (e.g., 50% MeOH) is present during stress testing to keep the drug solubilized.
- **Volatile Degradants:** The hydrolysis of the carbothioamide releases the benzodioxole fragment as an amine or isothiocyanate. Isothiocyanates can be volatile or reactive, potentially lost during sample preparation or evaporation steps.^[1]

Part 4: Validated Analytical Protocol (Reference Method)

Methodology: Stability-Indicating RP-HPLC for MP470 HCl^[1]

- **Column:** C18, 150 x 4.6 mm, 3.5 μ m (e.g., Zorbax Eclipse Plus or equivalent).^[1]
- **Mobile Phase A:** 0.1% TFA in Water (pH ~2.0).
- **Mobile Phase B:** Acetonitrile.^{[1][4]}
- **Flow Rate:** 1.0 mL/min.^{[1][4][5]}
- **Detection:** UV at 254 nm (Benzofuro core) and 280 nm (Benzodioxole).
- **Gradient:**

Time (min)	%B
0.0	10
15.0	90
20.0	90

| 20.1 | 10 |^[1]

Self-Validation Check:

- System Suitability: The resolution (Rs) between MP470 and Impurity A (Urea) must be > 1.5.
- Specificity: Inject a blank and a placebo. Ensure no interference at the retention time of MP470 (~12.5 min).

References

- PubChem.Amuvatinib (MP470) Compound Summary. National Library of Medicine. Available at: [\[Link\]](#)
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Sources

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